

Personal protective equipment for handling SHP394

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Compound of Interest

Compound Name: SHP394

Cat. No.: B15578153

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Essential Safety and Handling Guide for SHP394

This guide provides crucial safety and logistical information for the handling and disposal of **SHP394**, a protein tyrosine phosphatase SHP2 inhibitor intended for research use only.^[1] The following procedures are based on established laboratory safety protocols for handling hazardous chemicals. Researchers should always consult the specific Safety Data Sheet (SDS) provided by the supplier for **SHP394**. If an SDS is not available, the precautionary measures outlined in this document should be strictly followed.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to ensure personal safety when handling **SHP394**. The following table summarizes the recommended PPE based on the potential hazards associated with chemical compounds in a research laboratory setting.

PPE Category	Specific Equipment	Purpose	Guidance
Hand Protection	Chemically resistant gloves (e.g., nitrile)	To prevent skin contact with the chemical.	Use two pairs of gloves for added protection.[2] Tuck sleeves into gloves to prevent spills from running down the arm. [3] Change gloves immediately if contaminated and dispose of them in the appropriate hazardous waste container.[3][4]
Eye and Face Protection	Safety glasses with side shields, safety goggles, or a face shield	To protect eyes and face from splashes and aerosols.[5]	Goggles or a face shield are recommended when there is a higher risk of splashing.[3]
Body Protection	Fully buttoned lab coat	To protect skin and clothing from contamination.[3]	The lab coat should be worn at all times in the laboratory and removed before entering common areas.[3]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. A respirator may be required for handling large quantities or if there is a risk of aerosol generation.	To prevent inhalation of the chemical.	All procedures that can cause infection from aerosols or splashes should be performed within a biological safety cabinet (BSC) or a chemical fume hood. [4][6]
Foot Protection	Closed-toe shoes	To protect feet from spills and falling	Sandals and other open-toed shoes are

objects.

not permitted in the
laboratory.[\[7\]](#)

Experimental Protocols: Safe Handling and Disposal

Receiving and Storage:

- Upon receipt, visually inspect the package for any signs of damage or leakage.[\[8\]](#)
- Wear appropriate PPE, including gloves and a lab coat, when unpacking the shipment.
- Verify that the container is properly labeled with the chemical name and any hazard warnings.
- Store **SHP394** in a cool, dry, and well-ventilated area, away from incompatible materials. The product information suggests a storage temperature of -20°C.[\[9\]](#)
- Ensure the storage location is secure and accessible only to authorized personnel.

Preparation and Use:

- Always handle **SHP394** within a chemical fume hood or a designated containment area to minimize inhalation exposure.[\[4\]](#)
- Before starting any work, ensure that an emergency eyewash station and safety shower are readily accessible.[\[10\]](#)
- Place a plastic-backed absorbent pad on the work surface to contain any potential spills.[\[4\]](#)
- Use Luer-lock syringes and other appropriate equipment to prevent accidental disconnection and spills.[\[4\]](#)
- Do not eat, drink, or apply cosmetics in the laboratory where **SHP394** is handled.[\[7\]](#)
- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[\[7\]](#)

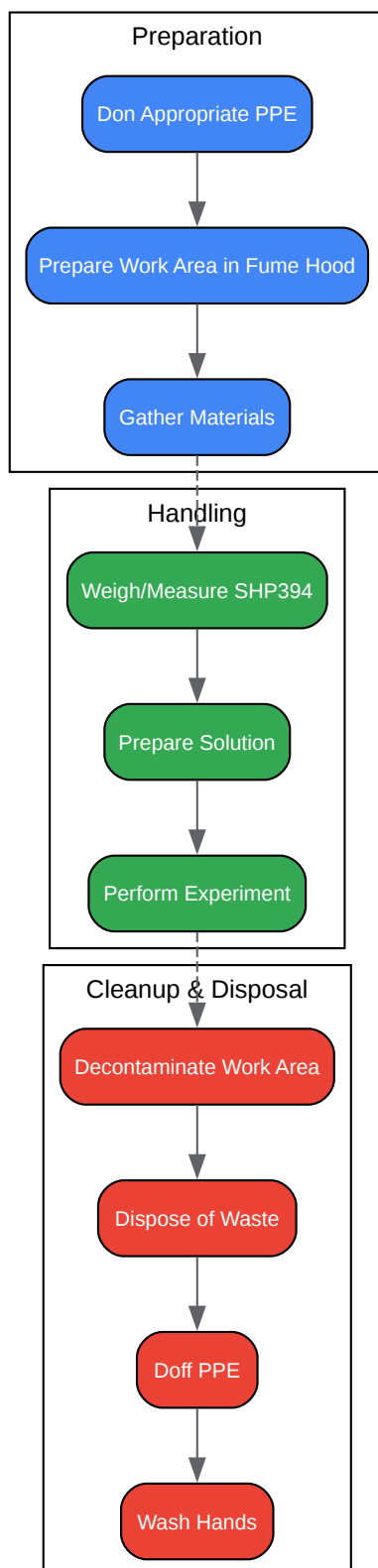
Disposal Plan:

All waste contaminated with **SHP394** is considered hazardous waste and must be disposed of according to institutional and local regulations.

- Contaminated PPE and Materials:
 - Place all disposable PPE (gloves, lab coats) and other contaminated materials (e.g., absorbent pads, pipette tips) into a designated, clearly labeled hazardous waste container. [\[4\]](#) This container should be a yellow bag labeled with the appropriate hazard warning. [\[4\]](#)
- Sharps Waste:
 - Dispose of any needles, syringes, or other sharp objects contaminated with **SHP394** in a designated, puncture-resistant sharps container labeled for hazardous drug waste. [\[4\]](#)[\[11\]](#)
Do not recap, bend, or break needles. [\[4\]](#)
- Liquid Waste:
 - Collect all liquid waste containing **SHP394** in a sealed, properly labeled hazardous waste container.
- Waste Pickup:
 - Follow your institution's procedures for the pickup and disposal of hazardous chemical waste.

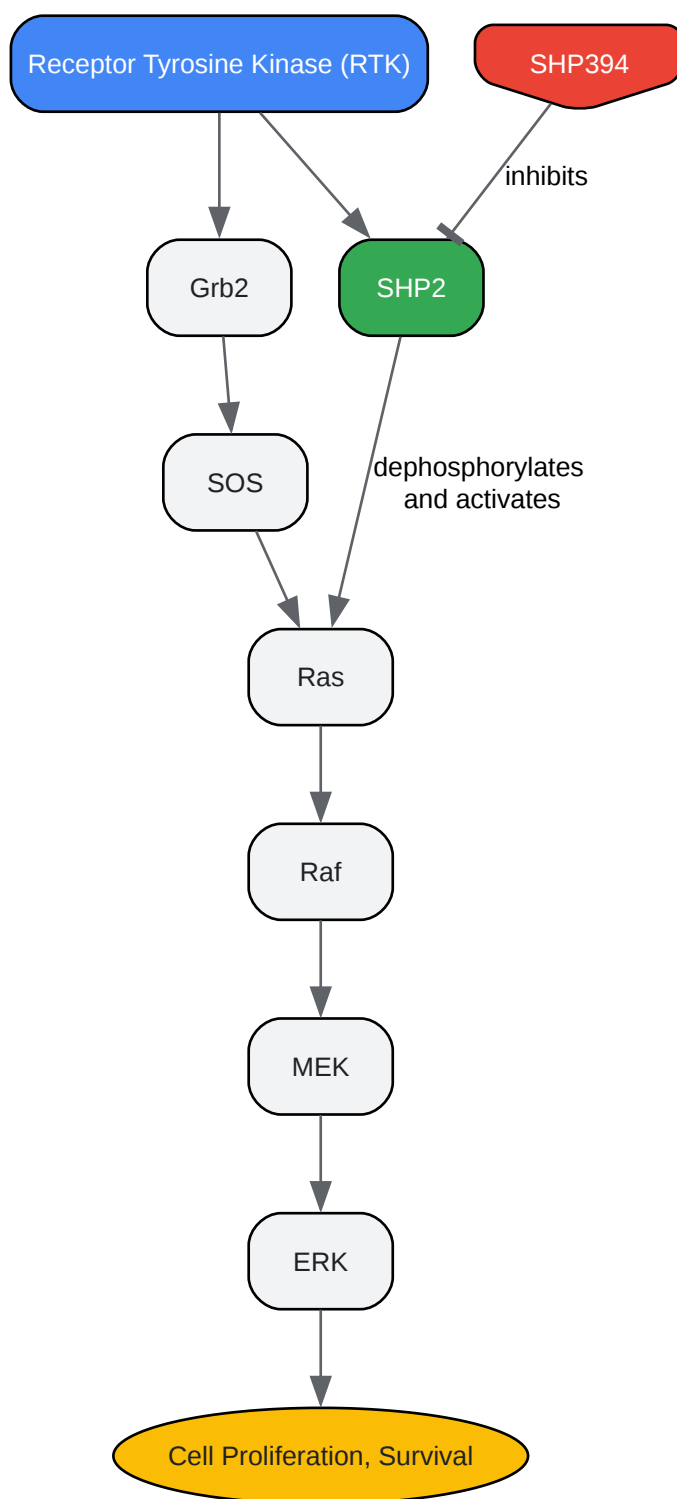
Visualizations

The following diagrams illustrate a general workflow for safely handling chemical compounds and a representative signaling pathway that may be affected by an SHP2 inhibitor like **SHP394**.



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Caption: Workflow for the safe handling of **SHP394**.



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